

# An In-depth Technical Guide to Vinyl Butyrate: Synonyms, Properties, and Applications

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## Compound of Interest

Compound Name: Vinyl butyrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **vinyl butyrate**, a versatile monomer with significant applications in polymer chemistry and material science. This document details its chemical identity, physical and chemical properties, synthesis and analysis protocols, and known biological relevance, presenting the information in a clear and accessible format for researchers and professionals in drug development and related scientific fields.

## Chemical Identity: Synonyms and Trade Names

**Vinyl butyrate** is systematically known as butanoic acid, ethenyl ester. It is also referred to by several other synonyms, which are listed in the table below for easy reference. While **vinyl butyrate** itself is a monomer and not typically sold under trade names, its polymers, particularly polyvinyl butyral (PVB), are known by various commercial names.

Identifier Type	Value
Systematic Name	Butanoic acid, ethenyl ester[1][2][3][4][5][6]
Common Synonyms	Vinyl butanoate[1][3][4][5][6], n-Butyric acid vinyl ester[1][2][3][6], Butyric acid, vinyl ester[1][2][3][4][5][6], Ethenyl butanoate[1][2]
CAS Number	123-20-6[1][2][3][4][5][6][7][8]
Other Names	Vinylester kyseliny maselne[2][3][5][6], NSC 5280[1][2]

Trade Names for Polyvinyl Butyral (PVB):

Polyvinyl butyral, a resin derived from **vinyl butyrate**, is marketed under several trade names, including Butvar, Saflex, GlasNovations, Butacite, WINLITE, S-Lec, Trosifol, and EVERLAM.[4][9]

## Physicochemical Properties

A summary of the key physical and chemical properties of **vinyl butyrate** is presented in the following table. This data is essential for handling, storage, and application of the compound in a laboratory or industrial setting.

Property	Value	Source
Molecular Formula	C6H10O2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	114.14 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Odor	Fruity	<a href="#">[2]</a>
Density	0.899 g/mL at 20 °C	<a href="#">[8]</a>
Boiling Point	115-117 °C	
Melting Point	-80 °C	
Flash Point	20 °C (closed cup)	<a href="#">[8]</a>
Refractive Index	n <sub>20/D</sub> 1.410	<a href="#">[8]</a>
Solubility	Soluble in organic solvents (e.g., ethanol, ether), limited solubility in water.	<a href="#">[2]</a>
Vapor Pressure	15.6 mmHg at 25°C	

## Experimental Protocols

### Synthesis of Vinyl Butyrate

**Vinyl butyrate** can be synthesized through the acid-catalyzed esterification of butyric acid with vinyl alcohol. A common laboratory-scale procedure is outlined below.

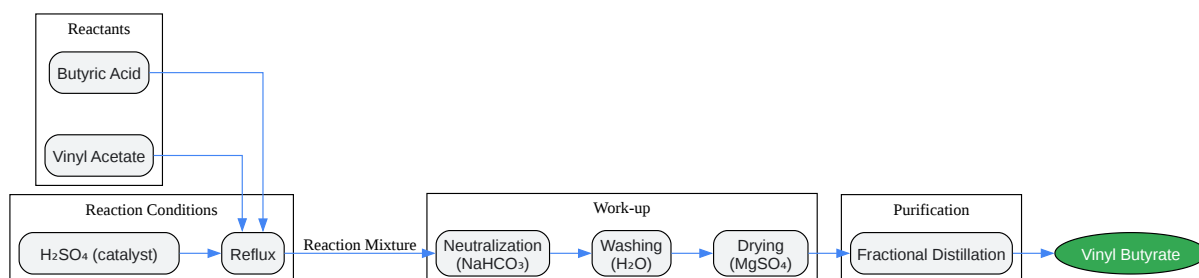
Materials:

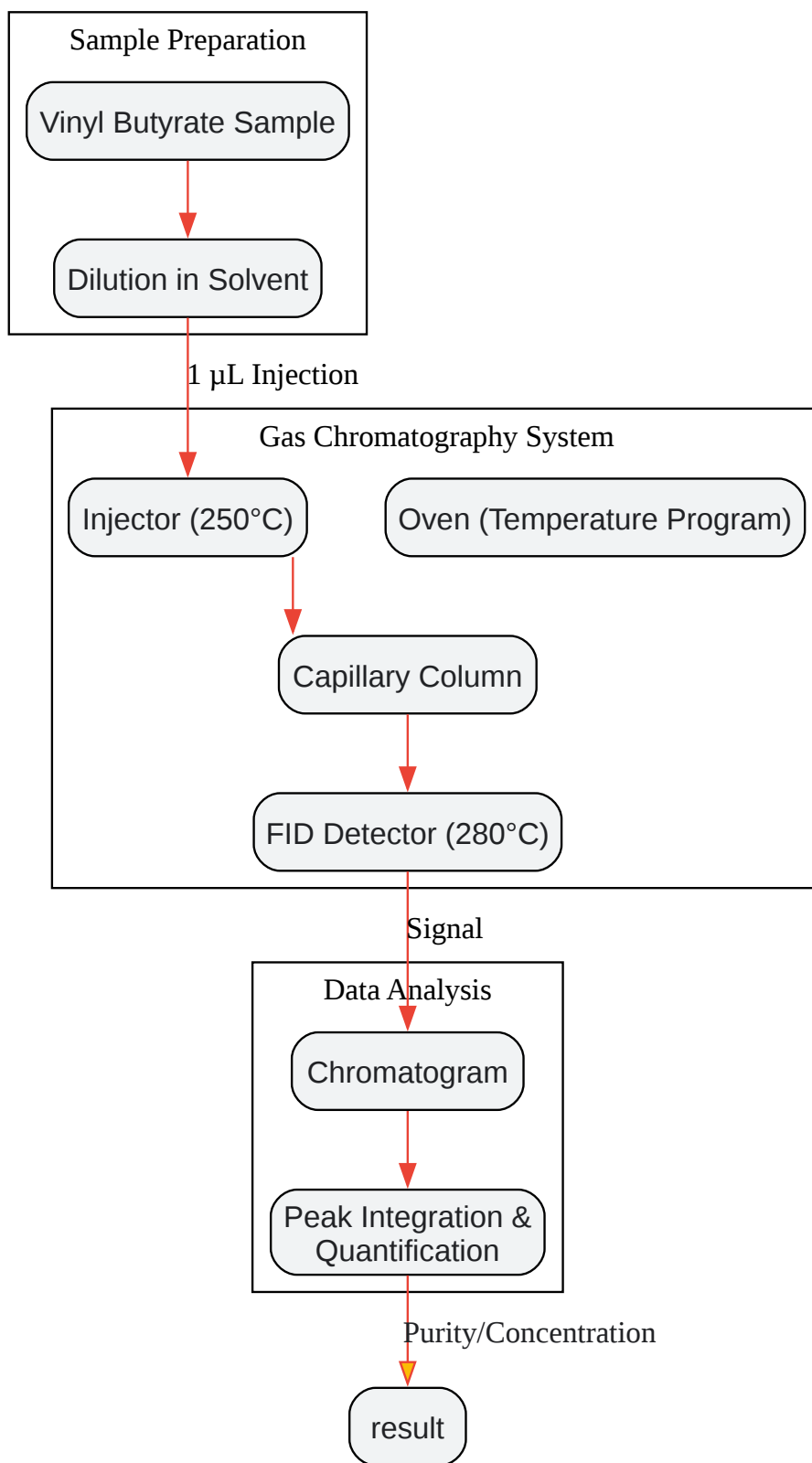
- Butyric acid
- Vinyl acetate (as a source of the vinyl group via transvinylation)
- Sulfuric acid (catalyst)
- Sodium bicarbonate solution (for neutralization)

- Anhydrous magnesium sulfate (for drying)
- Distillation apparatus

Procedure:

- Combine butyric acid and a molar excess of vinyl acetate in a round-bottom flask.
- Add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the mixture under reflux for several hours to drive the reaction to completion. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, cool the mixture to room temperature.
- Neutralize the excess acid by washing the mixture with a saturated solution of sodium bicarbonate.
- Separate the organic layer and wash it with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Purify the **vinyl butyrate** by fractional distillation under reduced pressure.





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- To cite this document: BenchChem. [An In-depth Technical Guide to Vinyl Butyrate: Synonyms, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105384#vinyl-butyrate-synonyms-and-trade-names]

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